

# An In-depth Technical Guide to 4-Amino-3-methoxybenzoic Acid

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## Compound of Interest

Compound Name: 2486-69-3

Cat. No.: B104335

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

4-Amino-3-methoxybenzoic acid, also known as 4-amino-m-anisic acid, is an aromatic organic compound that serves as a crucial building block in various synthetic applications.<sup>[1][2]</sup> Its unique structure, featuring amino, methoxy, and carboxylic acid functional groups, makes it a versatile intermediate in the pharmaceutical, dye, and pigment industries.<sup>[3]</sup> In the realm of drug discovery and development, it is particularly noted as a key precursor for the synthesis of compounds with significant biological activities, including antitumor agents and enzyme inhibitors.<sup>[1][4]</sup> This guide provides a comprehensive overview of its fundamental properties, synthesis, applications, and safety protocols, tailored for a scientific audience.

## Core Properties of 4-Amino-3-methoxybenzoic Acid

The fundamental chemical and physical properties of 4-Amino-3-methoxybenzoic acid are summarized below, providing essential data for its handling, application, and characterization.

## Chemical Identifiers and Molecular Characteristics

This table outlines the key identifiers and molecular data for 4-Amino-3-methoxybenzoic acid.

Property	Value	Reference
CAS Number	2486-69-3	<a href="#">[1]</a>
Molecular Formula	C8H9NO3	<a href="#">[1]</a>
Molecular Weight	167.16 g/mol	<a href="#">[1]</a>
IUPAC Name	4-Amino-3-methoxybenzoic acid	-
Synonyms	4-Amino-m-anisic acid, 3-Methoxy-4-aminobenzoic acid, o-Anisidine-4-carboxylic acid	<a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>
SMILES	COc1cc(ccc1N)C(O)=O	<a href="#">[7]</a>
InChI Key	JNFGLYJROFAOQP-UHFFFAOYSA-N	<a href="#">[7]</a>

## Physical and Chemical Properties

The following table details the key physical and chemical properties of the compound.

Property	Value	Reference
Appearance	Grey powder; White to Light yellow to Light orange powder to crystal	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	186-188 °C	<a href="#">[1]</a>
Boiling Point	357.9±27.0 °C (Predicted)	<a href="#">[1]</a>
Solubility	Soluble in Methanol	<a href="#">[1]</a>
pKa	4.74±0.10 (Predicted)	<a href="#">[1]</a>
Storage Temperature	Room Temperature, Sealed in dry, Keep in dark place	<a href="#">[1]</a>

## Synthesis Protocol

A common and efficient method for the synthesis of 4-Amino-3-methoxybenzoic acid involves the hydrolysis of its methyl ester precursor, methyl 4-amino-3-methoxybenzoate.[8]

### Experimental Protocol: Hydrolysis of Methyl 4-amino-3-methoxybenzoate

Objective: To synthesize 4-Amino-3-methoxybenzoic acid with high purity and yield.

Materials:

- Methyl 4-amino-3-methoxybenzoate (1 eq.)
- Methanol (MeOH)
- Water
- Tetrahydrofuran (THF)
- Lithium hydroxide (LiOH) (5 eq.)
- 2 N Hydrochloric acid (HCl)
- Ethyl acetate (EtOAc)

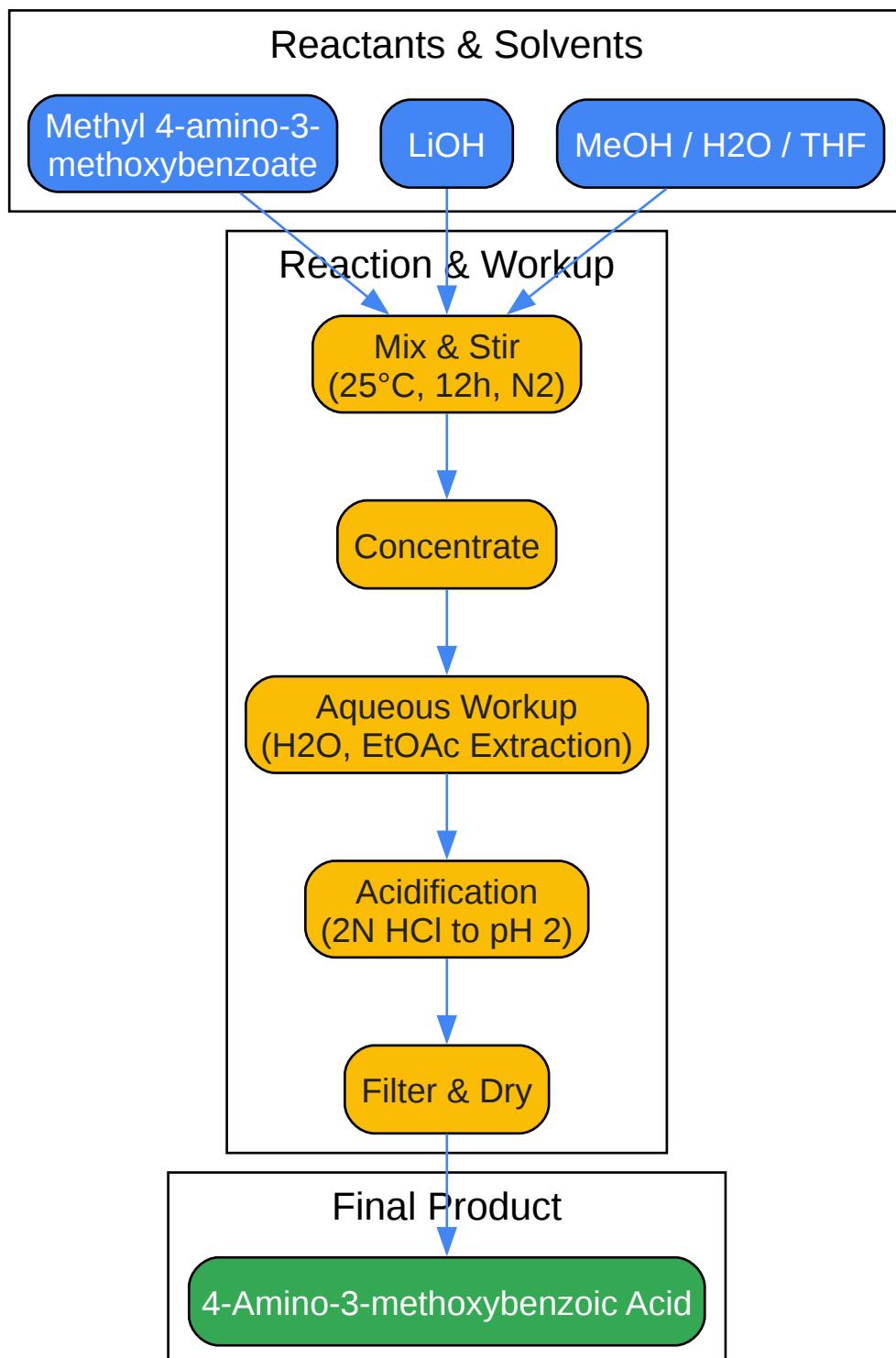
Procedure:

- A solution of methyl 4-amino-3-methoxybenzoate (e.g., 4.5 g, 23.59 mmol) is prepared in a mixture of MeOH (45 mL), water (15 mL), and THF (15 mL).[8]
- LiOH (e.g., 4.95 g, 117.97 mmol) is added to the solution in one portion at 25 °C under a nitrogen (N<sub>2</sub>) atmosphere.[8]
- The resulting mixture is stirred at 25 °C for 12 hours.[8]
- Reaction completion is monitored by Thin Layer Chromatography (TLC) using a mobile phase of PE:EtOAc = 3:1, where the product should show an R<sub>f</sub> value of 0.[8]

- Upon completion, the mixture is concentrated under reduced pressure at 40 °C.[8]
- The residue is poured into water (50 mL) and stirred for 1 minute.[8]
- The aqueous phase is extracted with EtOAc (3 x 30 mL) to remove any unreacted starting material or non-polar impurities.[8]
- The pH of the aqueous phase is adjusted to 2 by adding 2 N HCl, leading to the precipitation of the product.[8]
- The precipitate is collected by filtration and concentrated in vacuo to yield 4-Amino-3-methoxybenzoic acid as a light yellow solid (e.g., 4 g, 96.35% yield).[8]

## Synthesis Workflow Diagram

## Synthesis Workflow of 4-Amino-3-methoxybenzoic Acid

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Synthesis of 4-Amino-3-methoxybenzoic acid.

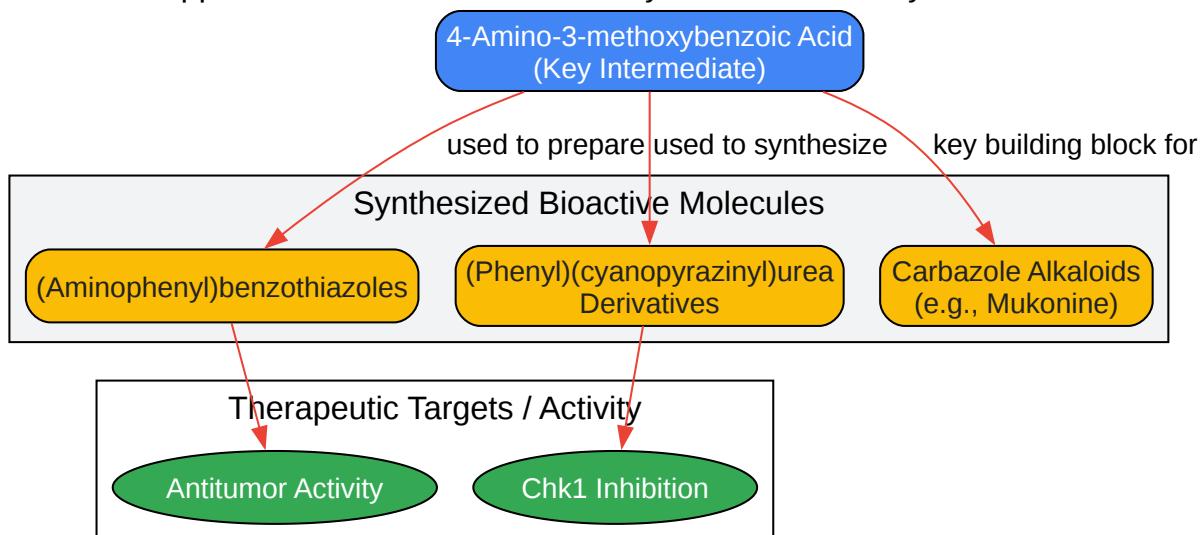
## Applications in Drug Development and Research

4-Amino-3-methoxybenzoic acid is a valuable building block in medicinal chemistry, primarily utilized as an intermediate in the synthesis of more complex, biologically active molecules.[9]

- **Antitumor Agents:** It is a key intermediate in the preparation of (aminophenyl)benzothiazoles, a class of compounds investigated for their antitumor activities.[1]
- **Checkpoint Kinase-1 (Chk1) Inhibitors:** The compound is used to synthesize (phenyl)(cyanopyrazinyl)urea derivatives, which have been identified as inhibitors of Chk1, a crucial target in cancer therapy.[1]
- **Carbazole Alkaloids:** It serves as a key building block for the efficient synthesis of carbazole alkaloids such as mukonine and mukonidine via oxidative annulation.[1]
- **Enzyme Inhibition:** It has been described as an inhibitor of the enzyme hydroxylase and shows potential in inhibiting cancer cell growth at nanomolar concentrations.[4]

## Role as a Synthetic Intermediate

Applications of 4-Amino-3-methoxybenzoic Acid in Synthesis



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Role as an intermediate in drug development.

## Safety and Handling

Proper handling of 4-Amino-3-methoxybenzoic acid is essential in a laboratory setting. The compound is classified as an irritant.

## Hazard Identification and Precautionary Measures

The following table summarizes the GHS hazard classifications and corresponding precautionary statements.

Hazard Class	GHS Pictogram	Signal Word	Hazard Statements	Precautionary Statements	Reference
Skin Corrosion/Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation	P280: Wear protective gloves/protective clothing/eye protection/fac e protection. P302 + P352: IF ON SKIN: Wash with plenty of soap and water.	[7][10]
Serious Eye Damage/Eye Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[7][10]
Specific target organ toxicity (single exposure)	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation	P261: Avoid breathing dust/fume/gas/mist/vapors/spray. P271: Use only	[7][10]

outdoors or in  
a well-  
ventilated  
area.

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#### Handling and Storage:

- Engineering Controls: Use only in a well-ventilated area, preferably in a fume hood.[10]
- Personal Protective Equipment (PPE): Wear appropriate protective gloves, clothing, and eye/face protection (e.g., safety glasses with side-shields or goggles).[7][11] A NIOSH/MSHA approved respirator (such as a dust mask type N95) should be used if significant dust is generated.[7][12]
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place.[10] Store locked up.[10] It is incompatible with strong oxidizing agents.[10]
- Spills: In case of a spill, sweep up the material and shovel it into suitable containers for disposal, avoiding dust formation.[10]

This comprehensive guide serves as a foundational resource for professionals engaged in research and development involving 4-Amino-3-methoxybenzoic acid. Its well-defined properties and versatile reactivity underscore its importance as a key chemical intermediate in the creation of high-value molecules.

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